

Essential Safety and Logistics for Handling 2-Bromo-5-(methylsulfonyl)pyridine

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Compound of Interest

Compound Name: 2-Bromo-5-(methylsulfonyl)pyridine

Cat. No.: B1277463

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for **2-Bromo-5-(methylsulfonyl)pyridine**, including operational and disposal plans.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₆ H ₆ BrNO ₂ S[1][2]
Molecular Weight	236.09 g/mol [1]
Physical State	Solid, powder[3]
Appearance	Beige[3]
Melting Point	65 - 69 °C / 149 - 156.2 °F[3]
Signal Word	Warning[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-5-(methylsulfonyl)pyridine is classified as an irritant and is harmful if swallowed or inhaled. It can cause skin, eye, and respiratory irritation.[3][4][5] Therefore, strict adherence to

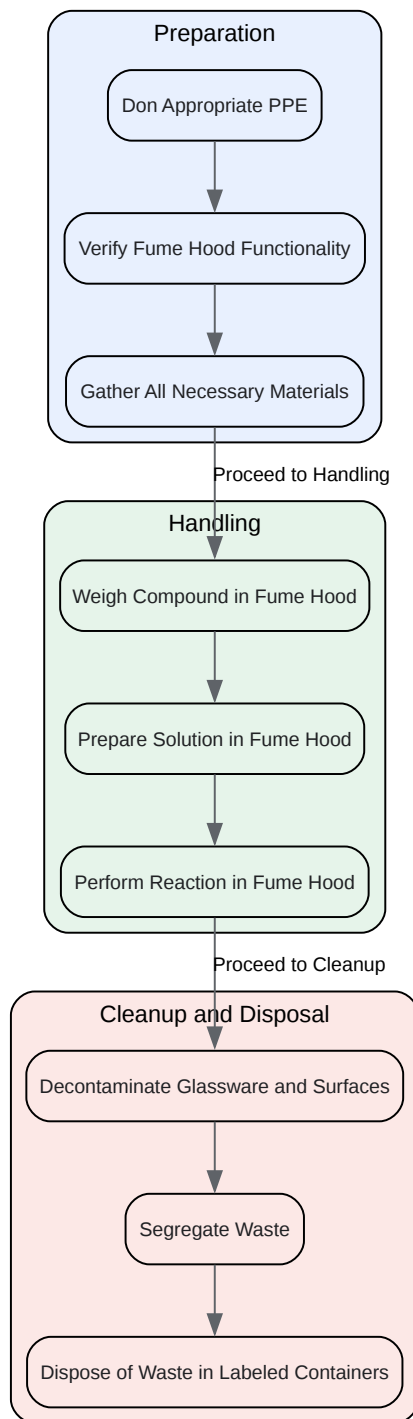
PPE protocols is mandatory.

Body Part	Personal Protective Equipment	Specifications and Guidelines
Eyes/Face	Chemical Splash Goggles and Face Shield	Goggles must be worn at all times. A face shield is required when there is a risk of splashing.[3][4]
Hands	Chemical-Resistant Gloves	Nitrile or other suitable chemical-resistant gloves should be worn. Always inspect gloves for integrity before use.[6]
Body	Laboratory Coat	A flame-resistant lab coat should be worn and fully fastened.
Respiratory	Fume Hood or Respirator	All handling of the solid and any solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[4] If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge is necessary.[6][7]
Feet	Closed-Toe Shoes	Full-coverage shoes are required in the laboratory.

Experimental Workflow and Handling Procedures

A systematic approach is crucial for the safe handling of **2-Bromo-5-(methylsulfonyl)pyridine**. The following workflow outlines the key steps from preparation to disposal.

Workflow for Safe Handling of 2-Bromo-5-(methylsulfonyl)pyridine

[Click to download full resolution via product page](#)Workflow for Safe Handling of **2-Bromo-5-(methylsulfonyl)pyridine**

Step-by-Step Handling Protocol:

- Preparation:
 - Put on all required personal protective equipment as detailed in the table above.
 - Ensure the chemical fume hood is functioning correctly.
 - Gather all necessary equipment, such as glassware, spatulas, and solvents, and place them inside the fume hood.
- Handling:
 - Conduct all manipulations of **2-Bromo-5-(methylsulfonyl)pyridine** within the fume hood.
 - When weighing the solid, use a disposable weigh boat to minimize contamination.
 - If preparing a solution, add the solid to the solvent slowly to avoid splashing.
 - Keep the container tightly closed when not in use.^[3]
- Cleanup:
 - Decontaminate all surfaces and glassware that have come into contact with the chemical.
 - Wash hands thoroughly with soap and water after handling.^{[3][4]}

Spill and Emergency Procedures

Spills:

- Small Spills: For minor spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, vermiculite). Sweep up the absorbed material and place it in a designated, sealed container for hazardous waste disposal.^[3]
- Large Spills: In the event of a large spill, evacuate the immediate area and notify your institution's environmental health and safety department.

First Aid:

- Inhalation: If inhaled, move the individual to fresh air. If breathing is difficult, seek immediate medical attention.[3][4]
- Skin Contact: In case of skin contact, immediately wash the affected area with plenty of soap and water.[3][4] Remove contaminated clothing.
- Eye Contact: If the chemical enters the eyes, rinse cautiously with water for several minutes. [3][4] Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- Ingestion: If swallowed, call a poison control center or doctor immediately.[3][4]

Disposal Plan

All waste containing **2-Bromo-5-(methylsulfonyl)pyridine** must be treated as hazardous waste.

- Solid Waste: Collect all solid waste, including contaminated gloves, weigh boats, and absorbent materials, in a clearly labeled, sealed container for solid hazardous waste.
- Liquid Waste: Solutions containing this compound should be collected in a separate, labeled container for hazardous liquid waste.
- Disposal: All waste must be disposed of through an approved waste disposal plant in accordance with local, state, and federal regulations.[3][4][8] Do not dispose of this chemical down the drain.[8]

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